

Preparation of NSC 405020 Stock Solution: An Application Note and Protocol

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Compound of Interest

Compound Name: NSC 405020

Cat. No.: B537722

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Abstract

This document provides a comprehensive guide for the preparation, storage, and handling of stock solutions of **NSC 405020**, a selective, non-catalytic inhibitor of membrane type-1 matrix metalloproteinase (MT1-MMP).^[1] Accurate preparation of stock solutions is critical for ensuring experimental reproducibility and the integrity of results in studies investigating the role of MT1-MMP in various physiological and pathological processes. This guide outlines the necessary materials, a detailed step-by-step protocol for solubilization, and recommendations for storage to maintain the compound's stability.

Introduction to NSC 405020

NSC 405020, with the chemical name 3,4-Dichloro-N-(1-methylbutyl)benzamide, is a small molecule inhibitor that allosterically targets the hemopexin (PEX) domain of MT1-MMP. This interaction disrupts MT1-MMP homodimerization, a process crucial for its pro-tumorigenic activities, without affecting its catalytic activity or the activation of MMP-2. Its unique mechanism of action makes it a valuable tool for cancer research and other studies involving tissue remodeling.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **NSC 405020** is presented in Table 1. This information is essential for accurate calculations and preparation of stock solutions.

Property	Value	Reference
Molecular Weight	260.16 g/mol	[2]
Formula	C ₁₂ H ₁₅ Cl ₂ NO	[2]
Appearance	White to off-white solid	[2][3]
Purity	≥98% (HPLC)	
CAS Number	7497-07-6	

Solubility

NSC 405020 is readily soluble in organic solvents such as dimethyl sulfoxide (DMSO) and ethanol. It is insoluble in water.[1] Table 2 provides solubility data from various suppliers. For optimal results, it is recommended to use fresh, high-purity DMSO, as moisture can reduce the solubility of the compound.[1]

Solvent	Maximum Concentration	Reference
DMSO	≥ 2.5 mg/mL (9.61 mM)	[2]
DMSO	26.02 mg/mL (100 mM)	
DMSO	100 mg/mL	
DMSO	125 mg/mL (480.47 mM)	[1]
Ethanol	26.02 mg/mL (100 mM)	
Ethanol	52 mg/mL	[1]

Experimental Protocols

Materials

- **NSC 405020** powder

- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Ethanol, absolute
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile, filtered pipette tips

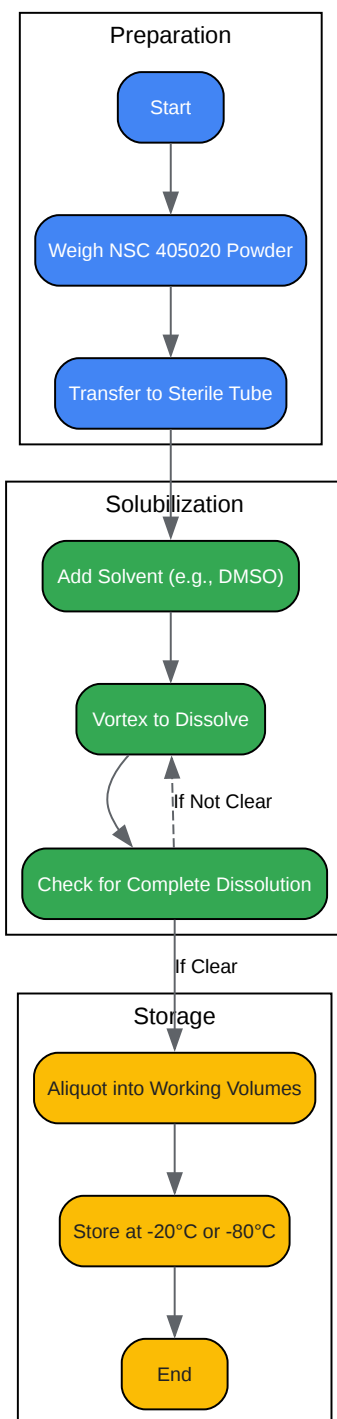
Safety Precautions

- Always handle **NSC 405020** in a well-ventilated area, preferably a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Avoid inhalation of the powder and contact with skin and eyes.
- Refer to the Safety Data Sheet (SDS) for complete safety and handling information.

Stock Solution Preparation Workflow

The following diagram illustrates the general workflow for preparing a stock solution of **NSC 405020**.

Workflow for NSC 405020 Stock Solution Preparation

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Caption: A flowchart illustrating the key steps for preparing a stock solution of **NSC 405020**.

Step-by-Step Protocol for a 10 mM DMSO Stock Solution

- Calculate the required mass:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 260.16 \text{ g/mol} \times 1000 \text{ mg/g} = 2.6016 \text{ mg}$
- Weigh the compound:
 - Using a calibrated analytical balance, carefully weigh out approximately 2.6 mg of **NSC 405020** powder and record the exact weight.
- Transfer the powder:
 - Transfer the weighed powder into a sterile microcentrifuge tube.
- Add the solvent:
 - Based on the actual weight, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = [\text{Mass (mg)} / 260.16 \text{ (g/mol)}] / 10 \text{ (mmol/L)}$
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube.
- Dissolve the compound:
 - Vortex the tube until the powder is completely dissolved. The solution should be clear.[\[2\]](#)
- Aliquot and store:
 - To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
 - Store the aliquots at -20°C for up to one year or at -80°C for up to two years.[\[2\]](#) When stored in DMSO or ethanol, solutions may be kept at -20°C for up to 3 months.[\[4\]](#)

In Vitro and In Vivo Formulations

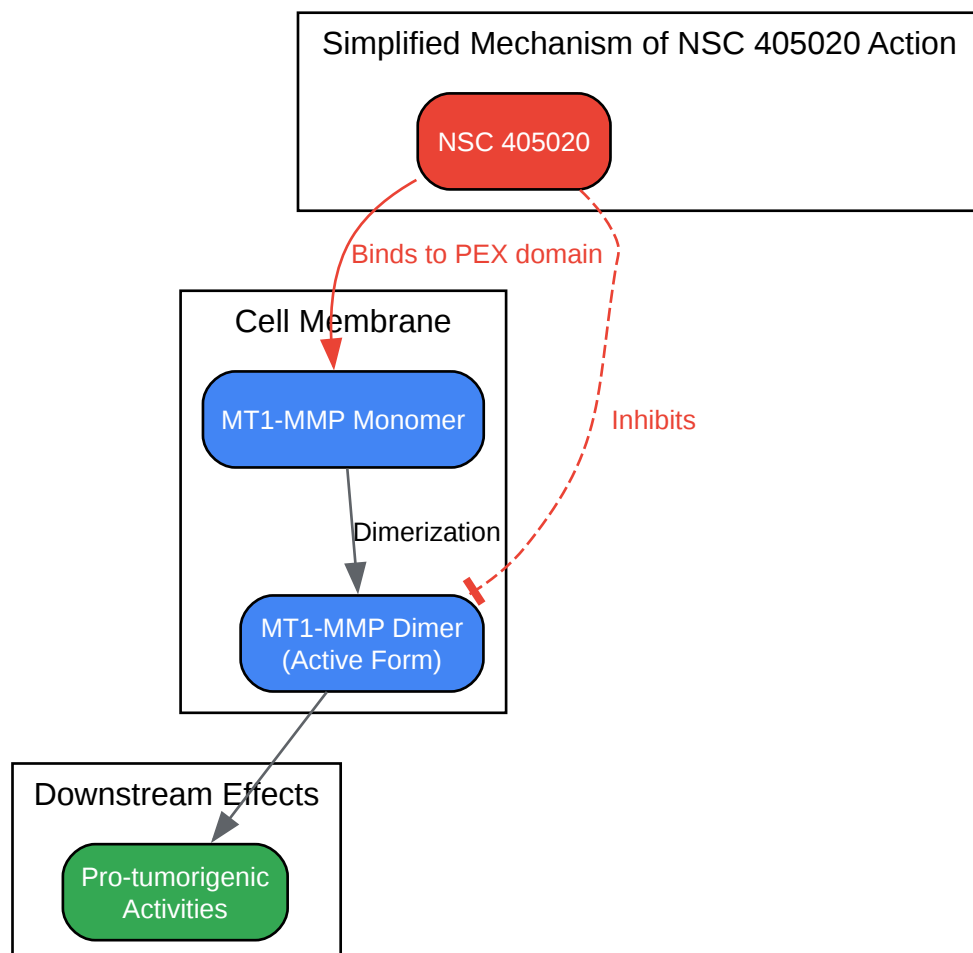
For in vitro cell-based assays, the DMSO stock solution can be further diluted in cell culture medium to the desired final concentration. It is important to ensure that the final concentration of DMSO in the culture medium is low (typically <0.1%) to avoid solvent-induced cytotoxicity.

For in vivo studies, a specific formulation may be required. One example of a formulation for oral administration involves creating a homogeneous suspension in CMC-NA.^[1] Another example for a 1 mL working solution involves adding 50 µL of a 125 mg/mL DMSO stock solution to 400 µL of PEG300, mixing, then adding 50 µL of Tween80, mixing again, and finally adding 500 µL of ddH₂O.^[1]

Signaling Pathway Context

NSC 405020's mechanism of action involves the disruption of MT1-MMP signaling. The diagram below provides a simplified representation of this interaction.

Simplified Mechanism of NSC 405020 Action



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Caption: **NSC 405020** inhibits MT1-MMP dimerization, thereby blocking its pro-tumorigenic functions.

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